Application Note: 1-Chloroisoquinoline-3-carboxamide in Fragment-Based Drug Design[1]

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Compound of Interest	
Compound Name:	*1-Chloroisoquinoline-3-carboxamide*
CAS No.:	*1152888-86-2*
Cat. No.:	*B1372357*

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Executive Summary

1-Chloroisoquinoline-3-carboxamide represents a "privileged" bifunctional scaffold in modern medicinal chemistry.[1] Its utility stems from two distinct electronic environments: the 3-carboxamide moiety, which serves as a robust hydrogen-bonding "anchor" (often mimicking 2-oxoglutarate in metalloenzymes), and the 1-chloro substituent, which acts as an electrophilic "warhead" for rapid diversification.[1]

This guide details the mechanistic grounding and experimental protocols for utilizing this fragment to generate high-affinity ligands, specifically targeting Hypoxia-Inducible Factor Prolyl Hydroxylase (HIF-PH) and Poly(ADP-ribose) polymerase (PARP).[1]

Structural Analysis & Pharmacophore Mapping[1]

The "Anchor and Grow" Strategy

In Fragment-Based Drug Design (FBDD), 1-Cl-IQ-3-CA is classified as a Lead-Oriented Synthesis (LOS) fragment.[1]

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- The Anchor (C3 Position): The carboxamide group (

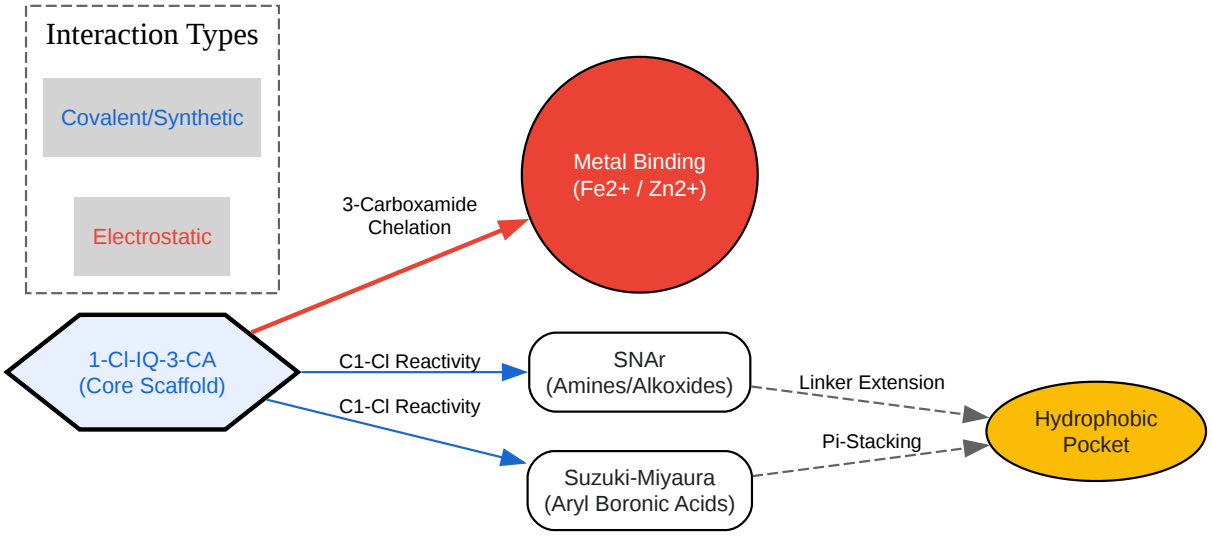
) provides a bidentate chelation motif. In HIF-PH inhibitors (e.g., Roxadustat analogs), this motif coordinates with the active site Fe(II), displacing water molecules and locking the core into the catalytic pocket.

- The Vector (C1 Position): The chlorine atom at C1 is activated by the adjacent ring nitrogen (N2), making it highly susceptible to Nucleophilic Aromatic Substitution (

) or Palladium-catalyzed cross-coupling. This vector allows the introduction of lipophilic bulk to traverse the hydrophobic tunnel of the target protein.

Visualization of the Pharmacophore

The following diagram illustrates the dual-nature of the scaffold and its diversification pathways.



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Figure 1: Pharmacophore mapping of **1-Chloroisoquinoline-3-carboxamide** showing the C3 binding anchor and C1 synthetic divergence points.[1]

Synthetic Utility & Mechanisms[2][3]

C1-Activation Mechanism

The reactivity of the 1-chloro position is driven by the electronegativity of the isoquinoline nitrogen.[1] The C1 position is electron-deficient (similar to 2-chloropyridine), facilitating the addition-elimination mechanism characteristic of

.[1]

Reactivity Profile:

- Nucleophiles:

  Amines >

  Amines > Alkoxides > Thiols.[1]

- Catalysis: While

  can proceed thermally, Buchwald-Hartwig conditions are preferred for sterically hindered amines or anilines to prevent forcing conditions that might hydrolyze the carboxamide.[1]

Data: Reactivity Comparison

The following table summarizes the optimization of conditions for substituting the C1-Chlorine.

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Entry	Nucleophile (R-H)	Reagent/Catalyst	Solvent/Temp	Yield (%)	Notes
1	Benzylamine	(3 eq)	DMF, 80°C	88%	Standard .[1] High yield.
2	Aniline	, BINAP,	Toluene, 100°C	76%	Buchwald-Hartwig required for arylamines.
3	Phenol		DMF, 120°C	65%	Requires higher temp; competitive hydrolysis possible.[1]
4	Phenylboronic Acid	,	Dioxane/ , 90°C	92%	Suzuki Coupling. Excellent for bi-aryl formation.[1]

Experimental Protocols

Protocol A: Diversification (Library Generation)

Objective: To synthesize a library of 1-aminoisoquinoline-3-carboxamides.

Materials:

- **1-Chloroisoquinoline-3-carboxamide** (1.0 eq)[1]
- Primary Amine ( ) (1.2 eq)[1]
- Diisopropylethylamine (DIPEA) (2.0 eq)

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- Anhydrous DMSO or DMF[1]

Step-by-Step Procedure:

- Preparation: In a 4 mL reaction vial equipped with a magnetic stir bar, dissolve **1-Chloroisoquinoline-3-carboxamide** (100 mg, 0.48 mmol) in anhydrous DMSO (1.5 mL).
- Addition: Add DIPEA (167 µL, 0.96 mmol) followed by the specific primary amine (0.58 mmol).
- Reaction: Seal the vial and heat to 85°C for 4–6 hours.
  - Self-Validation: Monitor by TLC (50% EtOAc/Hexane). The starting material (
) should disappear, replaced by a more polar fluorescent spot (
).
- Work-up: Cool to room temperature. Pour the mixture into ice-water (10 mL).
- Isolation:
  - If precipitate forms: Filter the solid, wash with cold water (
) and diethyl ether (
).
  - If oil forms:[1] Extract with EtOAc (
    ), wash with brine, dry over
    , and concentrate.
- Purification: Recrystallize from EtOH or purify via flash chromatography (0-5% MeOH in DCM).

Protocol B: Suzuki-Miyaura Cross-Coupling

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Objective: To install an aryl or heteroaryl group at C1 (mimicking the 1-methyl/aryl group in Roxadustat analogs).[1]

Materials:

- **1-Chloroisoquinoline-3-carboxamide** (1.0 eq)[1]
- Aryl Boronic Acid (1.5 eq)
- (0.05 eq)
- (aqueous)
- 1,4-Dioxane (degassed)[1]

Step-by-Step Procedure:

- Inert Environment: Flame-dry a Schlenk flask and purge with Argon for 5 minutes.
- Loading: Add the isoquinoline scaffold (100 mg), boronic acid (1.5 eq), and Pd catalyst (20 mg) to the flask.
- Solvent Addition: Add degassed 1,4-Dioxane (4 mL) and

  (1 mL).
- Reaction: Heat to 90°C under Argon balloon for 12 hours.
  - Self-Validation: The reaction mixture should turn from orange to black (active Pd species). If the orange color persists without darkening, oxygen may be present (poisoning the catalyst).
- Filtration: Filter the hot mixture through a pad of Celite to remove Pd black. Wash with EtOAc.[1][2]
- Purification: Concentrate the filtrate and purify via column chromatography (Hexane/EtOAc gradient).

Case Study: Designing a HIF-PH Inhibitor

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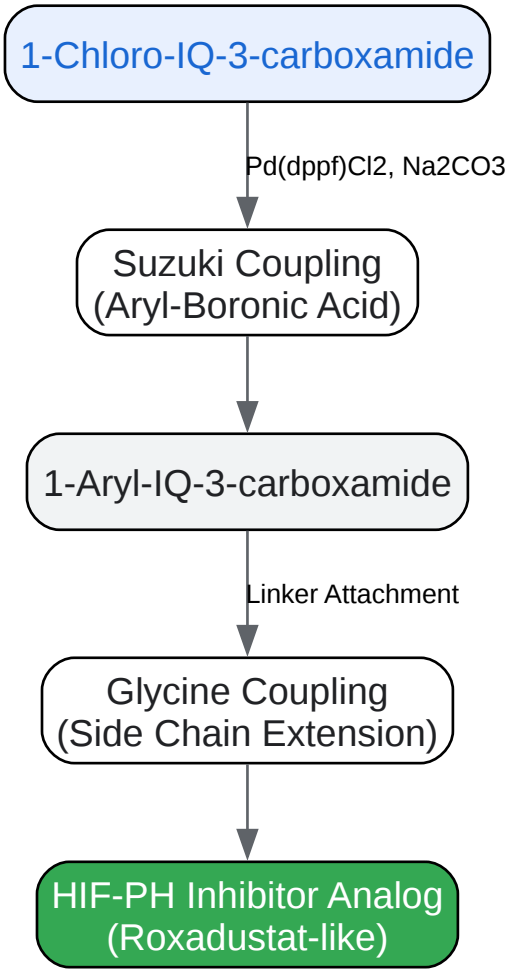
Context: Hypoxia-Inducible Factor Prolyl Hydroxylase (HIF-PH) inhibitors treat anemia by stabilizing HIF-

.[1] The clinical drug Roxadustat utilizes an isoquinoline core.[1]

Workflow:

- Starting Point: **1-Chloroisoquinoline-3-carboxamide**.[1]
- Modification 1 (C1): Suzuki coupling with 4-tolylboronic acid introduces a hydrophobic tail to fit the enzyme's deep pocket.[1]
- Modification 2 (C4): (Optional) If the starting material lacks a 4-OH, late-stage oxidation or using a 4-methoxy precursor is required for full potency (the 4-OH and 3-amide form the tridentate clamp with Fe(II)).[1]
- Modification 3 (Amide): Coupling the 3-carboxamide nitrogen with glycine (via amide coupling reagents) extends the acidic tail, mimicking the natural substrate (2-oxoglutarate).

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Figure 2: Synthetic workflow for converting the fragment into a lead compound.

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